

# Theoretical Models of Antimony-124 Beta Decay: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Antimony-124

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## Introduction

**Antimony-124** ( $^{124}\text{Sb}$ ) is a significant radionuclide with a half-life of 60.20 days, decaying to Tellurium-124 ( $^{124}\text{Te}$ ) via beta-minus ( $\beta^-$ ) emission.[1][2] This decay process is characterized by a complex spectrum of beta particles and subsequent gamma rays, making it a valuable case study for nuclear structure theory and a relevant isotope in various applications, including as a neutron source and in radiopharmaceuticals. Understanding the theoretical models that describe the beta decay of  $^{124}\text{Sb}$  is crucial for accurately predicting its decay properties and for interpreting experimental data. This guide provides an in-depth technical overview of the primary theoretical frameworks used to model the beta decay of  $^{124}\text{Sb}$ , complemented by detailed experimental protocols for its characterization.

## Theoretical Frameworks for $^{124}\text{Sb}$ Beta Decay

The beta decay of  $^{124}\text{Sb}$  is a weak interaction process governed by the principles of nuclear structure. The transition probabilities to the various excited states of  $^{124}\text{Te}$  are highly sensitive to the nuclear wave functions of the parent and daughter nuclei. The primary theoretical models employed to describe this decay are the Nuclear Shell Model and the Interacting Boson Model.

## The Nuclear Shell Model

The Nuclear Shell Model is a fundamental theoretical framework that describes the structure of atomic nuclei in terms of the arrangement of protons and neutrons in quantized energy levels, or shells, analogous to the electron shells in atoms.<sup>[3]</sup> The model is particularly successful in explaining the existence of "magic numbers" of nucleons that correspond to exceptionally stable nuclei.

In the context of  $^{124}\text{Sb}$  beta decay, the shell model is used to calculate the nuclear matrix elements for the transitions between the initial state in  $^{124}\text{Sb}$  (with 51 protons and 73 neutrons) and the final states in  $^{124}\text{Te}$  (with 52 protons and 72 neutrons). The beta decay process involves the transformation of a neutron into a proton, accompanied by the emission of an electron and an antineutrino. The probability of a particular beta decay branch is determined by the overlap of the initial and final nuclear wave functions, which are calculated using the shell model with appropriate effective interactions between the nucleons.

The key steps in a shell model calculation for  $^{124}\text{Sb}$  beta decay are:

- Definition of the Model Space: A truncated set of single-particle orbitals around the Fermi level is chosen for the valence nucleons. For nuclei in the A=124 mass region, this typically involves orbitals around the Z=50 and N=82 shell closures.
- Effective Interaction: A residual interaction that describes the forces between the valence nucleons is selected. Interactions like the jj56pnb are used for calculations in this mass region.
- Calculation of Wave Functions: The nuclear wave functions for the ground state of  $^{124}\text{Sb}$  and the various excited states of  $^{124}\text{Te}$  are obtained by diagonalizing the Hamiltonian matrix, which includes the single-particle energies and the effective interaction.
- Calculation of Transition Probabilities: The beta decay transition operators are applied to the calculated wave functions to determine the nuclear matrix elements. These matrix elements are then used to calculate the comparative half-life, or ft-value, for each decay branch. The logarithm of this value, the log ft value, provides a classification of the decay's forbiddenness.<sup>[4]</sup>

Recent shell-model calculations have been performed for higher forbidden unique  $\beta^-$  decay transitions in the mass range that includes  $^{124}\text{Sb}$ , predicting half-lives for transitions where

experimental data is scarce.<sup>[5]</sup>

## The Interacting Boson Model (IBM) and its Extensions

The Interacting Boson Model (IBM) provides a complementary approach to describing the collective properties of nuclei, particularly the low-lying excited states in even-even nuclei like  $^{124}\text{Te}$ .<sup>[6]</sup> In the IBM, pairs of valence nucleons (protons or neutrons) are treated as bosons with angular momentum  $L=0$  (s-bosons) or  $L=2$  (d-bosons). The collective states of the nucleus are then described by the interactions and symmetries of this system of bosons.

While the IBM itself does not directly model the beta decay of the odd-odd  $^{124}\text{Sb}$  nucleus, its extensions, the Interacting Boson-Fermion Model (IBFM) and the Interacting Boson-Fermion-Fermion Model (IBFFM), are designed for odd-mass and odd-odd nuclei, respectively.<sup>[7][8][9]</sup> The IBFFM would be the appropriate framework for a detailed description of the  $^{124}\text{Sb}$  beta decay. In this model, the odd proton and odd neutron are coupled to the bosonic core of the even-even nucleus.

The application of the IBFFM to  $^{124}\text{Sb}$  beta decay would involve:

- Describing the Core Nuclei: The even-even core nuclei (e.g.,  $^{122}\text{Sn}$  or  $^{126}\text{Te}$ ) are described within the IBM framework.
- Coupling the Odd Nucleons: The unpaired proton and neutron in  $^{124}\text{Sb}$ , and the unpaired proton and neutron hole in the final state configurations of  $^{124}\text{Te}$ , are coupled to the boson core.
- Constructing the IBFFM Hamiltonian: The total Hamiltonian includes terms for the boson core, the single-particle energies of the fermions, and a boson-fermion interaction term.
- Calculating Beta Decay Observables: The beta decay transition operators are defined within the model space, and the nuclear matrix elements are calculated from the resulting IBFFM wave functions.

The IBM and its extensions are particularly useful for understanding the collective nature of the excited states in  $^{124}\text{Te}$  that are populated by the beta decay of  $^{124}\text{Sb}$ .

## Quantitative Data on $^{124}\text{Sb}$ Beta Decay

The following tables summarize the key quantitative data for the beta decay of  $^{124}\text{Sb}$ .

Table 1: General Properties of  $^{124}\text{Sb}$  Decay

Property	Value	Reference
Half-life ( $T_{1/2}$ )	$60.208 \pm 0.011$ days	<a href="#">[10]</a>
Q-value ( $Q\beta^-$ )	$2904.3 \pm 1.5$ keV	<a href="#">[10]</a>
Decay Mode	$\beta^-$ (100%)	<a href="#">[2]</a>
Daughter Nucleus	$^{124}\text{Te}$	<a href="#">[2]</a>

Table 2: Major Beta Decay Branches of  $^{124}\text{Sb}$

Beta Endpoint Energy (keV)	Transition Probability (%)	log ft	Nature of Transition	Final $^{124}\text{Te}$ Level (keV)
$610.6 \pm 1.5$	$51.21 \pm 0.19$	7.7	Allowed	2293.7
$2301.6 \pm 1.5$	$23.44 \pm 0.28$	10.3	1st Forbidden	602.7
$210.6 \pm 1.5$	$8.663 \pm 0.27$	7.0	Allowed	2693.7
$1578.8 \pm 1.5$	$4.815 \pm 0.29$	10.3	1st Forbidden	1325.5
$865.0 \pm 1.5$	$4.143 \pm 0.18$	9.4	1st Forbidden	2039.3
$1655.7 \pm 1.5$	$2.472 \pm 0.33$	10.7	1st Forbidden	1248.6
$946.4 \pm 1.5$	$2.295 \pm 0.07$	9.8	1st Forbidden	1957.9

Data sourced from the LNE–LNHB/CEA Table de Radionucléides.[\[10\]](#)

Table 3: Prominent Gamma-ray Transitions Following  $^{124}\text{Sb}$  Decay

Gamma-ray Energy (keV)	Emission Probability (%)	Initial $^{124}\text{Te}$ Level (keV)	Final $^{124}\text{Te}$ Level (keV)
$602.7278 \pm 0.0021$	$98.254 \pm 0.21$	602.7	0.0
$1690.959 \pm 0.006$	$47.78 \pm 0.10$	2293.7	602.7
$722.776 \pm 0.004$	$10.42 \pm 0.02$	1325.5	602.7
$645.8542 \pm 0.0037$	$7.452 \pm 0.15$	1957.9	1312.0
$2090.96 \pm 0.02$	$5.61 \pm 0.01$	2693.7	602.7
$709.333 \pm 0.016$	$1.368 \pm 0.005$	2039.3	1325.5
$1325.520 \pm 0.005$	$1.365 \pm 0.003$	1325.5	0.0

Data sourced from the LNE–LNHB/CEA Table de Radionucléides and other compilations.[\[10\]](#) [\[11\]](#)

## Experimental Protocols

The characterization of the  $^{124}\text{Sb}$  beta decay relies on several key experimental techniques.

### High-Resolution Gamma-ray Spectroscopy

This technique is used to precisely measure the energies and intensities of the gamma rays emitted from the excited states of  $^{124}\text{Te}$ .

- **Detector:** A High-Purity Germanium (HPGe) detector is the standard choice due to its excellent energy resolution.[\[12\]](#) Coaxial or well-type detectors can be used depending on the desired efficiency.
- **Setup:** The  $^{124}\text{Sb}$  source is placed at a calibrated distance from the HPGe detector. The detector and source are housed in a low-background lead shield to reduce environmental radiation.
- **Electronics:** The signal from the HPGe detector is processed through a preamplifier, a spectroscopy amplifier, and a multi-channel analyzer (MCA) to generate the gamma-ray spectrum.

- Calibration: Energy and efficiency calibrations are performed using standard radioactive sources with well-known gamma-ray energies and intensities (e.g.,  $^{133}\text{Ba}$ ,  $^{152}\text{Eu}$ ,  $^{60}\text{Co}$ ).
- Data Analysis: The resulting spectrum is analyzed to identify the photopeaks corresponding to the gamma rays from the  $^{124}\text{Sb}$  decay. The peak areas are determined and corrected for detection efficiency to obtain the relative gamma-ray intensities. Coincidence summing corrections may be necessary for sources measured in close geometry.[\[13\]](#)

## Beta Spectroscopy

Beta spectroscopy is employed to measure the energy distribution of the emitted beta particles.

- Spectrometer: A magnetic spectrometer is often used for high-resolution beta spectroscopy. [\[14\]](#)[\[15\]](#) This instrument uses a magnetic field to bend the path of the beta particles, with the radius of curvature being dependent on their momentum.
- Source Preparation: A thin, uniform source of  $^{124}\text{Sb}$  is prepared on a low-Z backing material to minimize scattering and energy loss of the beta particles within the source.
- Detection: The momentum-selected beta particles are detected by a position-sensitive detector or a scintillation detector placed at the focal plane of the spectrometer.
- Data Analysis: The measured momentum spectrum is converted to an energy spectrum. A Kurie plot analysis can be used to determine the endpoint energies of the different beta branches.

## $4\pi\beta\text{-}\gamma$ Coincidence Counting

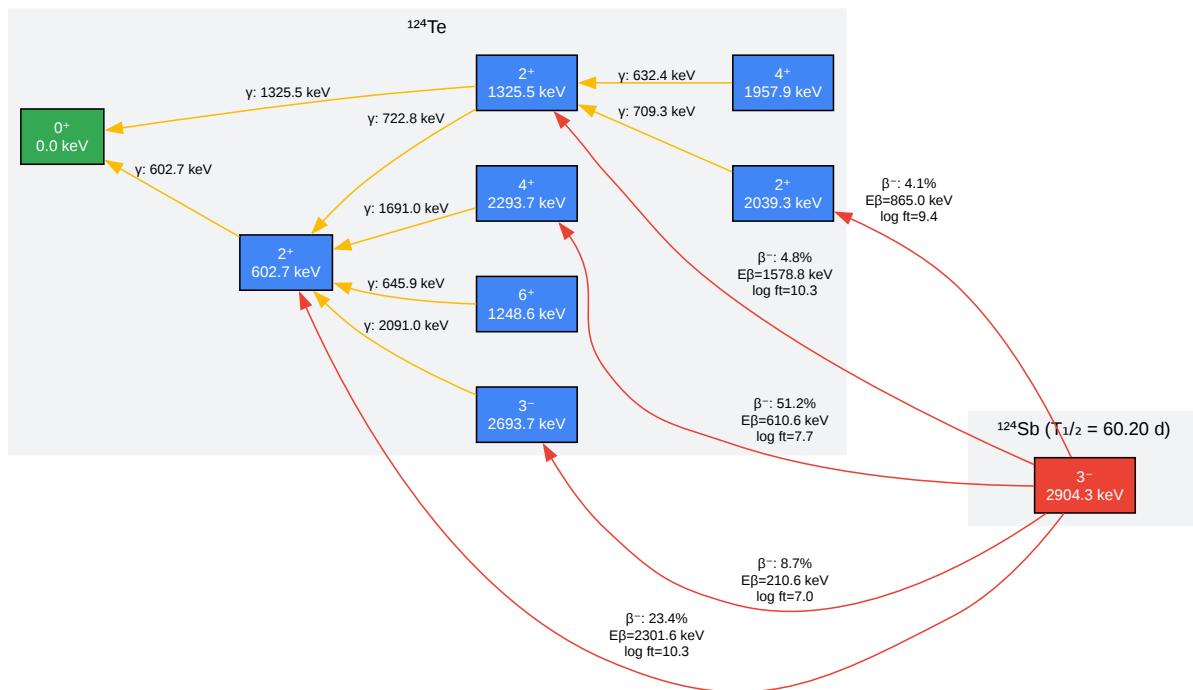
This is a primary method for determining the absolute activity of a radioactive source.[\[1\]](#)[\[16\]](#)

- Detector System: A  $4\pi$  proportional counter or liquid scintillation detector for beta particles is coupled with a NaI(Tl) or HPGe detector for gamma rays. The  $4\pi$  geometry ensures a high efficiency for detecting the emitted beta particles.
- Coincidence Logic: The electronic signals from the beta and gamma detectors are fed into a coincidence unit, which records events that occur within a short time window.

- Measurement Procedure: The number of counts in the beta channel ( $N\beta$ ), the gamma channel ( $N\gamma$ ), and the coincidence channel ( $N_c$ ) are recorded. The activity ( $A$ ) of the source can be calculated using the formula  $A = (N\beta * N\gamma) / N_c$ , after correcting for factors such as dead time, accidental coincidences, and complex decay scheme effects.
- Extrapolation Method: For complex decay schemes like that of  $^{124}\text{Sb}$ , an efficiency extrapolation technique is often used. The beta detection efficiency is varied (e.g., by placing thin absorbers over the source), and the apparent activity is plotted against the efficiency. The true activity is found by extrapolating the curve to 100% beta detection efficiency.

## Visualizations

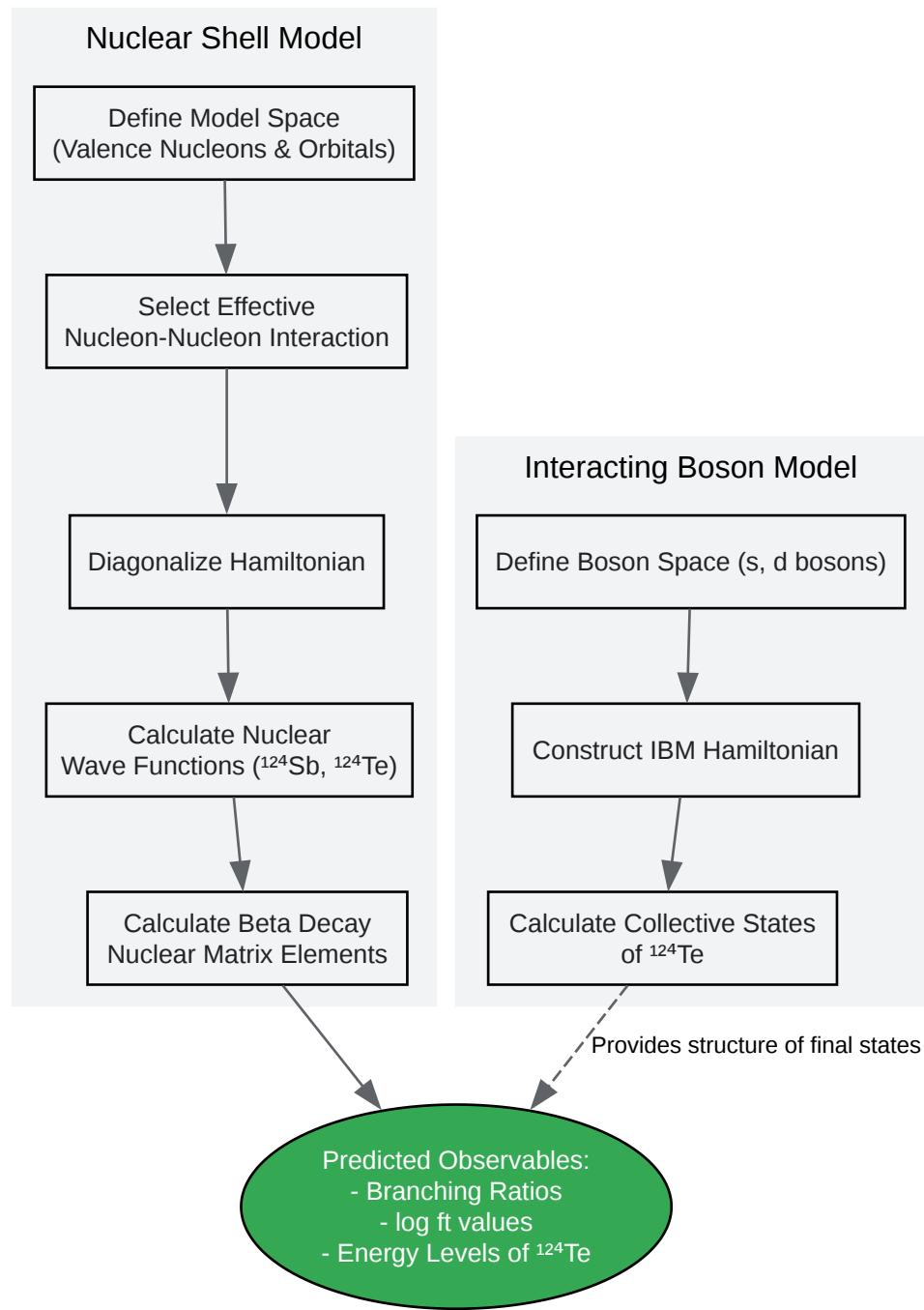
### Decay Scheme of $^{124}\text{Sb}$



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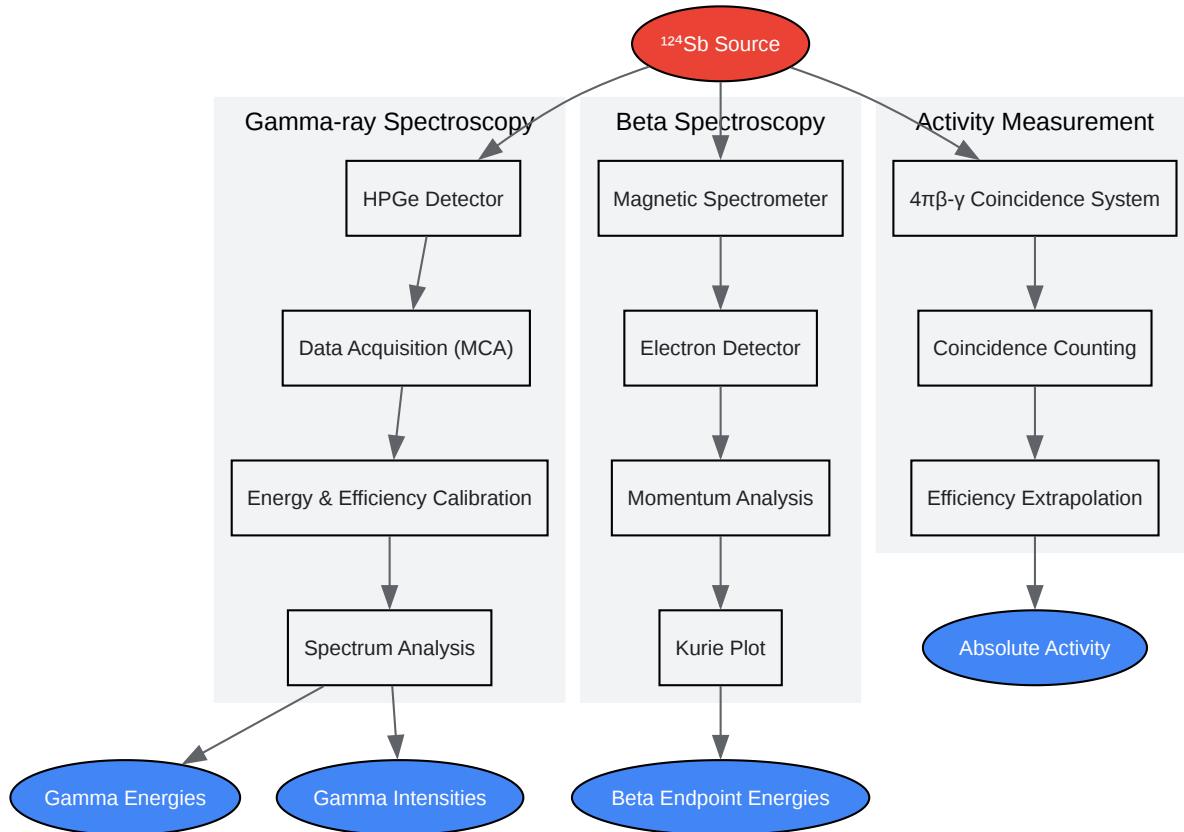
Caption: Simplified decay scheme of  $^{124}\text{Sb}$  showing major beta branches and subsequent gamma transitions.

## Theoretical Calculation Workflow

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Caption: Workflow for theoretical modeling of  $^{124}\text{Sb}$  beta decay.

## Experimental Measurement Workflow



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Caption: Workflow for the experimental characterization of  $^{124}\text{Sb}$  decay.

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